

Application Notes and Protocols: Formulation of Etonogestrel-Releasing Intravaginal Rings

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Etonogestrel

Cat. No.: B1671717

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the formulation of **etonogestrel**-releasing intravaginal rings (IVRs). This document covers the essential components, manufacturing processes, and quality control assays necessary for the development of these long-acting drug delivery systems.

Introduction

Etonogestrel-releasing intravaginal rings are designed for sustained, controlled release of the progestin **etonogestrel** for contraceptive purposes. The ring is a flexible, polymeric device that, when placed in the vagina, releases a low, continuous dose of the hormone, which is absorbed through the vaginal epithelium into the systemic circulation. This method of delivery bypasses hepatic first-pass metabolism, allowing for lower doses and potentially reducing side effects compared to oral contraceptives.^{[1][2]} The most well-known example is NuvaRing®, which contains both **etonogestrel** and ethinyl estradiol.^{[3][4][5][6][7]}

Formulation Components and Design

The formulation of an **etonogestrel** IVR involves the careful selection of polymers and the active pharmaceutical ingredient (API). The design of the ring is critical to achieving the desired release profile.

Active Pharmaceutical Ingredient (API)

- **Etonogestrel:** A third-generation progestin, it is the active metabolite of desogestrel.[6] It is highly potent and used in various hormonal contraceptives.

Polymers

The choice of polymer is crucial as it governs the release rate, flexibility, and biocompatibility of the ring. Commonly used polymers include:

- **Ethylene Vinyl Acetate (EVA) Copolymers:** Widely used in commercial products like NuvaRing®.[4][5][7][8] The ratio of ethylene to vinyl acetate can be varied to modulate the polymer's permeability and, consequently, the drug release rate.[2]
- **Silicones:** These are biocompatible and have been extensively used in medical devices. They can be formulated to achieve a wide range of mechanical properties and release kinetics.
- **Polyurethanes (PU):** Known for their good mechanical strength and biocompatibility.[2]

Ring Design

Several designs can be employed to control the release of **etonogestrel**:

- **Reservoir-Type:** This design consists of a drug-loaded core encapsulated by a non-medicated, rate-controlling membrane.[1][2][3] NuvaRing® is an example of a reservoir-type IVR.[3]
- **Matrix-Type:** The drug is homogeneously dispersed throughout the polymer matrix. The release rate in this design is proportional to the drug loading and the surface area of the device.[3]
- **Sandwich-Type:** This is a hybrid design featuring a drug-free core, a drug-loaded layer, and an outer, drug-free, rate-controlling layer.[3]

Quantitative Formulation Data

The following tables summarize the quantitative data for representative **etonogestrel**-releasing IVR formulations.

Table 1: Composition of Commercial **Etonogestrel**/Ethinyl Estradiol Vaginal Rings

Component	NuvaRing® / Generics	Ornibel®
Etonogestrel	11.7 mg[4][5][7][9]	11.00 mg[10]
Ethinyl Estradiol	2.7 mg[4][5][7][9]	3.474 mg[10]
Polymer	Ethylene vinylacetate copolymers[4][5][7][9]	New polymer composition (polyurethane-based)[2][10][11]
Other Excipients	Magnesium stearate[4][5][7][9]	Not specified
Dimensions	Outer Diameter: 54 mm, Cross-sectional Diameter: 4 mm[4][5][7][9]	Not specified

Table 2: In Vitro Daily Release Rates of **Etonogestrel** and Ethinyl Estradiol

Product	Etonogestrel (µ g/day)	Ethinyl Estradiol (µ g/day)
NuvaRing® / Generics	~120[4][5][7][9]	~15[4][5][7][9]
Ornibel® (Intact Ring)	Day 1: 119 ± 8; Day 2-20 (avg): 132 ± 5; Day 21: 111 ± 5[12]	Day 1: 15 ± 1; Day 2-22 (avg): 18 ± 1; Day 21: 18 ± 1[12]
3D-Printed CLIPLOW IVR	72 (after day 49)[13]	12[13]

Experimental Protocols

Protocol for Manufacturing a Reservoir-Type IVR via Extrusion

This protocol describes a common method for producing a two-component, reservoir-type IVR.

Materials and Equipment:

- **Etonogestrel** powder

- Ethylene Vinyl Acetate (EVA) copolymer (e.g., with 28% vinyl acetate for the core)
- Ethylene Vinyl Acetate (EVA) copolymer (e.g., with 9% vinyl acetate for the membrane)
- Hot-melt extruder with a co-extrusion die
- Precision cutter
- Welding equipment (e.g., heat or solvent-based)

Procedure:

- Blending: Dry blend the **etonogestrel** powder with the core EVA polymer until a homogenous mixture is achieved.
- Extrusion:
 - Feed the drug-polymer blend into the core extruder.
 - Feed the membrane EVA polymer into the shell extruder.
 - Co-extrude the two materials through a die to form a continuous, drug-loaded core with a non-medicated outer layer.
- Cutting: Cut the extruded rod into precise lengths corresponding to the desired circumference of the ring.
- Ring Formation: Join the two ends of the cut rod to form a ring. This can be achieved by heat welding or using a suitable solvent.
- Curing/Annealing: The formed rings may be subjected to a curing or annealing process to ensure dimensional stability and consistent drug release.

Protocol for In Vitro Release Testing

This protocol outlines a standardized method for evaluating the release of **etonogestrel** from the IVR.

Materials and Equipment:

- Dissolution bath with temperature control
- Glass vessels
- Ring holders (to prevent floating)
- Stirrers
- Dissolution medium (e.g., isotonic saline solution or simulated vaginal fluid)
- High-Performance Liquid Chromatography (HPLC) system with a suitable column (e.g., C18) and detector (e.g., UV)

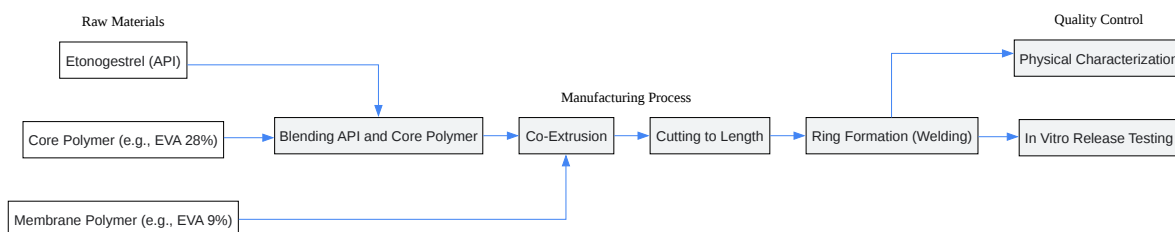
Procedure:

- Medium Preparation: Prepare the dissolution medium and pre-heat it to 37°C in the dissolution vessels.
- Sample Preparation: Place each IVR in a ring holder and submerge it in a vessel containing a defined volume of the dissolution medium.
- Dissolution:
 - Begin stirring at a specified rate (e.g., 50-100 rpm).
 - At predetermined time points (e.g., daily for 21 days), withdraw an aliquot of the dissolution medium for analysis.
 - Replace the withdrawn volume with fresh, pre-heated medium to maintain a constant volume.
- Sample Analysis:
 - Analyze the collected samples for **etonogestrel** concentration using a validated HPLC method.
 - Construct a cumulative release profile by plotting the amount of **etonogestrel** released over time.

- Calculate the daily release rate.

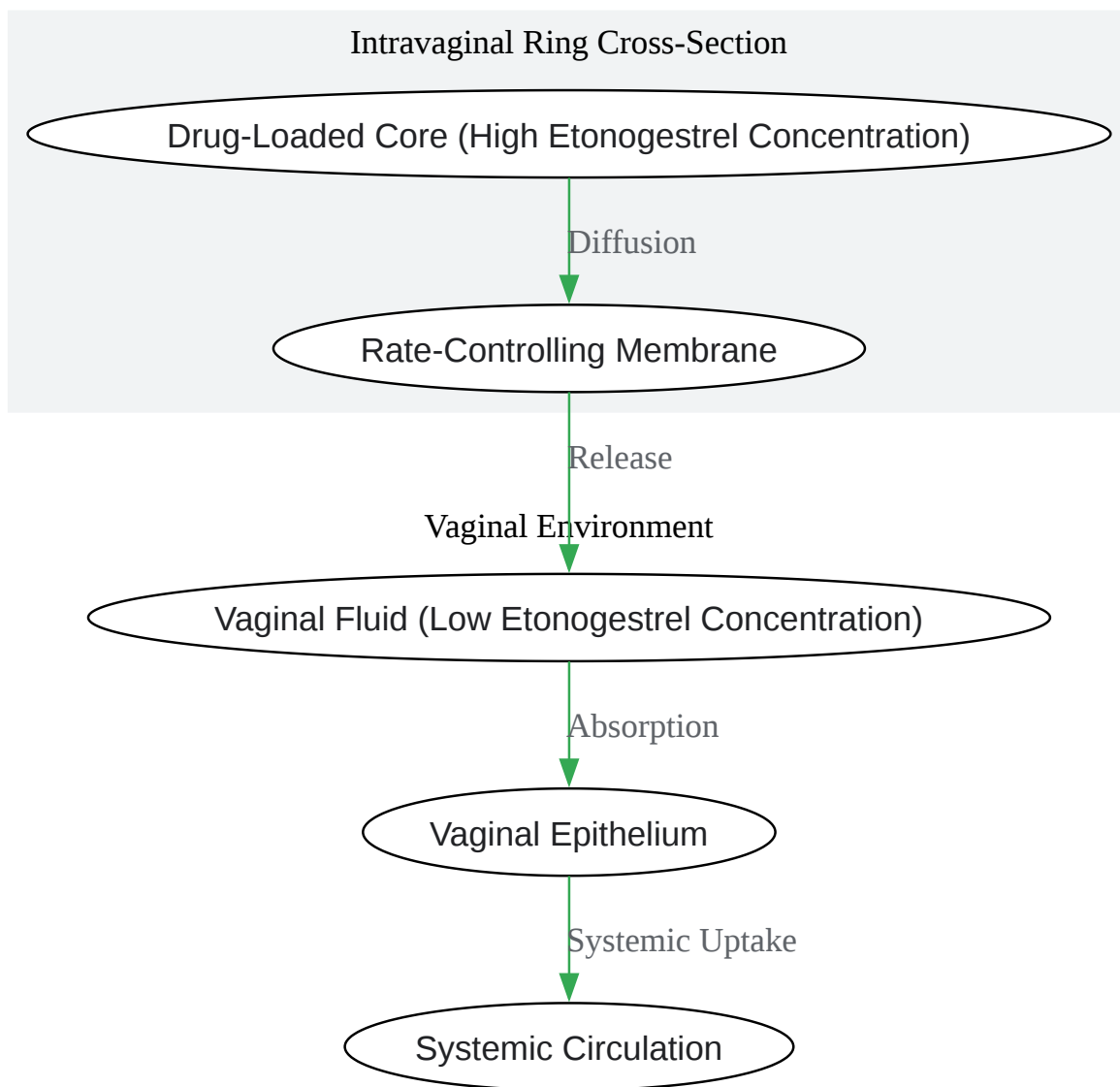
Visualizations

The following diagrams illustrate key processes and concepts in the formulation of **etonogestrel**-releasing IVRs.



[Click to download full resolution via product page](#)

Caption: Manufacturing workflow for a reservoir-type **etonogestrel** IVR.



[Click to download full resolution via product page](#)

Caption: Drug release and absorption mechanism from a reservoir IVR.

Conclusion

The development of **etonogestrel**-releasing intravaginal rings requires a multidisciplinary approach, integrating polymer science, pharmaceutical technology, and analytical chemistry. The protocols and data presented here provide a foundational guide for researchers and developers in this field. Careful optimization of the formulation components, ring design, and

manufacturing process is essential to achieve a safe, effective, and reliable long-acting contraceptive product.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Development of Hormonal Intravaginal Rings: Technology and Challenges - PMC [pmc.ncbi.nlm.nih.gov]
- 2. thieme-connect.com [thieme-connect.com]
- 3. In Vitro Methods for Evaluating Drug Release of Vaginal Ring Formulations—A Critical Review - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Etonogestrel and Ethinyl Estradiol Vaginal Insert: Package Insert / Prescribing Info / MOA [drugs.com]
- 5. accessdata.fda.gov [accessdata.fda.gov]
- 6. Ethinylestradiol/etonogestrel - Wikipedia [en.wikipedia.org]
- 7. accessdata.fda.gov [accessdata.fda.gov]
- 8. researchgate.net [researchgate.net]
- 9. cdn.who.int [cdn.who.int]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. europeanreview.org [europeanreview.org]
- 13. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Formulation of Etonogestrel-Releasing Intravaginal Rings]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1671717#formulation-of-etonogestrel-releasing-intravaginal-rings]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com